

Creating pH-responsive materials with octadecylboronic acid.

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Compound of Interest

Compound Name: Octadecylboronic acid

CAS No.: 4445-09-4

Cat. No.: B1196986

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Application Note: Engineering pH-Responsive Soft Materials using **Octadecylboronic Acid**

Introduction & Executive Summary

Octadecylboronic acid (C18-BA) represents a unique class of "switchable" amphiphiles. Unlike conventional surfactants with fixed headgroup properties, C18-BA possesses a dynamic headgroup that shifts between a neutral, trigonal planar form and an anionic, tetrahedral boronate form depending on pH and the presence of 1,2-diols.

This guide provides a comprehensive technical workflow for utilizing C18-BA to create pH-responsive drug delivery vehicles (micelles) and smart surfaces. The core mechanism relies on the reversible formation of boronate esters with diols (such as sorbitol or catechol), which lowers the effective pKa of the boronic acid, enabling structural transitions at physiologically relevant pH levels (pH 7.4 vs. pH 5.5-6.5).

Key Applications:

- Targeted Drug Delivery: Micelles that retain cargo in the blood (pH 7.4) and disassemble in the acidic tumor microenvironment (pH < 6.5).

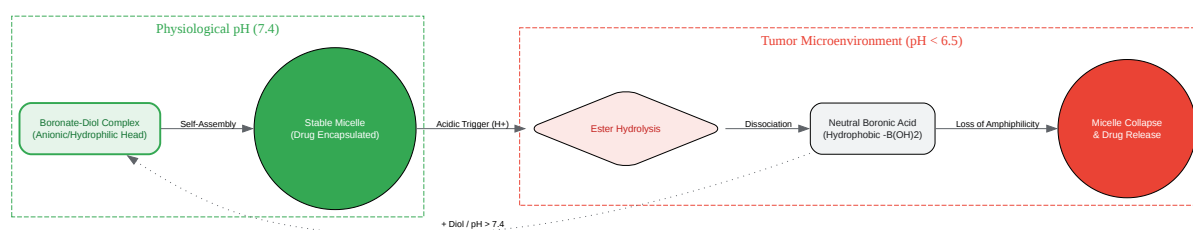
- Smart Coatings: Surfaces that switch wettability or adhesion properties upon pH changes.

Mechanism of Action: The Boronate Switch

The utility of C18-BA hinges on its ionization equilibrium. Pure alkylboronic acids typically have a pKa of ~10, making them neutral and insoluble at physiological pH (7.4). To render them responsive in the biomedical window, they must be complexed with a diol.

- High pH (or pH 7.4 + Diol): The boron atom binds to a diol (e.g., Sorbitol), forming a stable, anionic cyclic ester. The molecule becomes amphiphilic (Hydrophobic C18 tail + Hydrophilic Boronate head), self-assembling into micelles.
- Low pH (< 6.5): The ester hydrolyzes. The headgroup reverts to its neutral, electron-deficient form -B(OH)₂. The molecule loses amphiphilicity and precipitates/aggregates, dumping the micellar cargo.

Figure 1: Mechanistic Pathway of pH-Triggered Micelle Disassembly



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Caption: Logical flow of C18-BA micelle assembly and acid-triggered disassembly. The transition relies on the reversibility of the boronate-diol ester bond.

Protocol: Synthesis of pH-Responsive C18-BA Micelles

This protocol utilizes Sorbitol as a stabilizing diol to lower the pKa of C18-BA, allowing micelle formation at pH 7.4.

Reagents Required:

- **Octadecylboronic acid (C18-BA)** [CAS: 4445-09-4]
- D-Sorbitol (High purity)
- Solvent: Tetrahydrofuran (THF) or Ethanol (EtOH)
- Buffer: Phosphate Buffered Saline (PBS), 10 mM, pH 7.4
- Hydrophobic Model Drug: Nile Red (for imaging) or Paclitaxel (for therapy)

Step-by-Step Methodology

- Stock Solution Preparation:
 - Dissolve 10 mg of C18-BA in 1 mL of THF. (Concentration: ~33 mM).
 - Note: If loading a drug, dissolve the drug in this same THF solution (e.g., 1 mg Paclitaxel).
- Aqueous Phase Preparation:
 - Prepare 10 mL of PBS (pH 7.4).
 - Add Sorbitol to the PBS. The molar ratio of Sorbitol:C18-BA should be at least 10:1 to ensure complete complexation and stability.
 - Calculation: For 10 mg C18-BA (33 μ mol), use ~60 mg Sorbitol (330 μ mol).
- Micelle Assembly (Solvent Injection):
 - Place the aqueous Sorbitol/PBS solution on a magnetic stirrer (600 RPM).

- Slowly inject the 1 mL THF stock into the 10 mL aqueous phase using a syringe pump (rate: 2 mL/h) or dropwise manual addition.
- Observation: The solution should turn slightly opalescent (Tyndall effect), indicating nanoparticle formation.
- Solvent Removal & Purification:
 - Stir the mixture open to air for 4 hours to evaporate THF (or use a rotary evaporator).
 - Dialysis: Transfer the suspension to a dialysis bag (MWCO 3.5 kDa). Dialyze against PBS (pH 7.4) containing 10 mM Sorbitol for 24 hours to remove unencapsulated drug and organic solvent.
 - Critical: Maintain Sorbitol in the dialysis buffer to prevent premature micelle collapse.
- Filtration:
 - Filter the resulting micelle solution through a 0.45 μm syringe filter to remove large aggregates.

Characterization & Validation

To ensure the system is functional, perform the following validation steps.

Table 1: Critical Quality Attributes (CQAs) for C18-BA Micelles

Attribute	Method	Expected Result (pH 7.4)	Expected Result (pH 5.5)
Particle Size	Dynamic Light Scattering (DLS)	100 - 200 nm (Monodisperse)	> 1000 nm (Aggregates) or < 10 nm (Disassembly)
Zeta Potential	Electrophoretic Light Scattering	-20 to -30 mV (Anionic)	~0 mV (Neutralization)
Morphology	TEM (Uranyl Acetate Stain)	Spherical Core-Shell	Irregular precipitates
Drug Release	Dialysis (Sink Conditions)	< 20% release in 24h	> 80% release in 24h

Experimental Protocol: pH-Triggered Release Assay

- Divide the purified micelle solution into two aliquots.
- Aliquot A: Dialyze against PBS pH 7.4 (Physiological control).
- Aliquot B: Dialyze against Acetate Buffer pH 5.5 (Tumor mimic).
- Sample the external buffer at 1h, 4h, 12h, and 24h.
- Quantify drug release via HPLC or UV-Vis spectroscopy.

Advanced Application: Surface Modification (SAMs)

C18-BA can also be used to create "smart" surfaces that change wettability.

Protocol:

- Substrate: Clean Gold (Au) or Aluminum Oxide (Al₂O₃) slides.
- Deposition: Immerse slides in a 1 mM solution of C18-BA in Toluene for 24 hours.
- Washing: Rinse with Toluene and Ethanol. Dry under N₂ stream.

- Testing: Measure Water Contact Angle (WCA).
 - Drop pH 9.0: Surface is hydrophilic (Boronate form, WCA < 40°).
 - Drop pH 4.0: Surface is hydrophobic (Neutral form, WCA > 100°).

Troubleshooting & Optimization

- Problem: Micelles precipitate immediately upon injection.
 - Root Cause:[1][2][3][4] pH is too low or Diol concentration is insufficient.
 - Solution: Ensure PBS is strictly pH 7.4 or higher. Increase Sorbitol ratio to 20:1.
- Problem: No drug release at pH 5.5.
 - Root Cause:[1][2][3][4] Boronate ester is too stable.
 - Solution: Switch the diol. Sorbitol forms very stable esters. Try Glucose or Mannitol for faster hydrolysis kinetics.
- Problem: High cytotoxicity.
 - Root Cause:[1][2][3][4] C18-BA acting as a detergent.
 - Solution: Co-formulate with PEG-Lipids (e.g., DSPE-PEG2000) to shield the membrane-disrupting potential of the C18 chain.

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